

Pyriprole stability issues in storage and handling

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pyriprole

CAS No.: 394730-71-3

Cat. No.: S645834

Get Quote

Physical & Chemical Properties

The table below summarizes the known physical and chemical properties of **pyriprole** relevant to its storage and handling [1] [2].

Property	Value / Description	Relevance to Storage & Handling
Chemical Formula	$C_{18}H_{10}Cl_2F_5N_5S$ [1]	-
Molecular Mass	494.27 g/mol [1]	-
Physical State	Pale yellow liquid [1]	A visual indicator; changes may suggest degradation.
Recommended Storage	-20°C [2]	Critical for maintaining long-term stability.
Stability	Stable under recommended storage conditions [2].	Confirms stability when stored properly.
Incompatible Materials	Oxidizing agents, Reducing agents, Water [2]	Guides safe handling and prevents destabilizing interactions.

Handling and Safety Considerations

For safe laboratory handling, follow these guidelines based on the available safety data [2]:

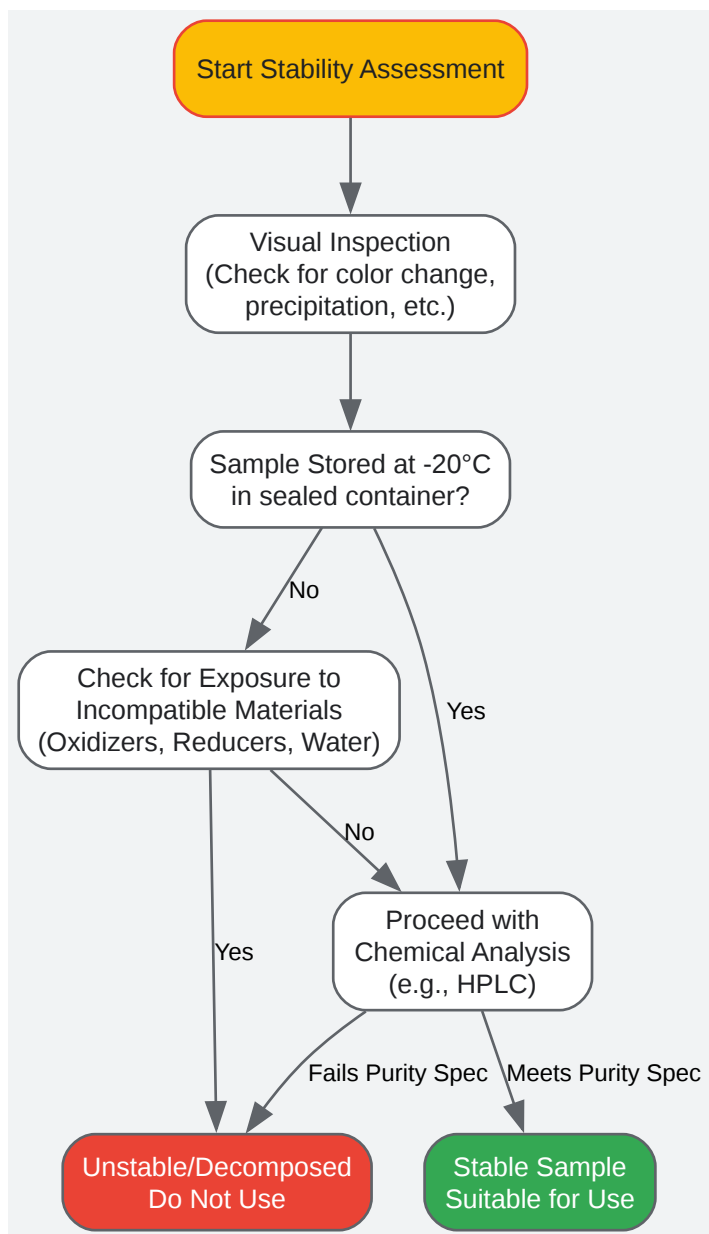
- **Personal Protective Equipment (PPE):** Wear a lab coat, protective gloves, safety glasses, and a face shield.
- **Engineering Controls:** Handle in a well-ventilated area and avoid breathing in vapors or mists.
- **Storage:** Keep the container tightly sealed in a cool, dry, and well-ventilated place. Opened containers must be carefully resealed.
- **Spill Management:** Soak up spills with an inert absorbent material and dispose of as hazardous waste. Prevent the substance from entering drains.

Frequently Asked Questions

- **What are the key stability issues to be aware of?** **Pyriprole** is stable when stored correctly, but it is incompatible with oxidizing agents, reducing agents, and water. Exposure to these could lead to decomposition or hazardous reactions [2].
- **What is the recommended storage condition?** **Pyriprole** should be stored at -20°C [2]. Containers must be kept tightly closed to prevent exposure to air and moisture.
- **What is the appearance of pyriprole, and what does it indicate?** It is described as a pale yellow liquid [1]. Any significant change in this appearance (e.g., darkening, separation, or solidification) in a properly stored sample may indicate contamination or degradation.

Stability Assessment Workflow

The diagram below outlines a logical approach to assess **pyriprole** stability in a laboratory setting, based on general principles and the specific information available.



[Click to download full resolution via product page](#)

Guidance for Experimental Use

- **Solution Handling:** One supplier offers **pyriprole** as a solution in acetonitrile (100 µg/ml) [2]. Note that the stability of this prepared solution may differ from the pure substance and should be validated.
- **Data Gaps:** Published data on key parameters like melting point, boiling point, aqueous solubility, and photodegradation half-life were not available in the search results [1]. These are critical for a full stability profile.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. (Ref: V3086) Pyriprole [sitem.herts.ac.uk]
2. | 1X10MG | C18H10Cl2F5N5S | 684534 | 394730-71-3 Pyriprole [hpc-standards.com]

To cite this document: Smolecule. [Pyriprole stability issues in storage and handling]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b645834#pyriprole-stability-issues-in-storage-and-handling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com